

# 3-Methyl-3-p-tolyl butyric acid physical properties

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## Compound of Interest

Compound Name:	3-Methyl-3-(4-methylphenyl)butanoic acid
Cat. No.:	B181741

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## Technical Guide: 3-Methyl-3-p-tolyl Butyric Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of 3-Methyl-3-p-tolyl butyric acid, detailed experimental protocols for their determination, and insights into its synthesis and potential biological significance.

## Core Physical Properties

3-Methyl-3-p-tolyl butyric acid, also known as **3-Methyl-3-(4-methylphenyl)butanoic acid**, is a carboxylic acid derivative with potential applications in pharmaceutical and agrochemical research.<sup>[1]</sup> A summary of its key physical properties is presented below.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	192.25 g/mol	<a href="#">[4]</a>
Melting Point	75 °C	<a href="#">[2]</a>
Boiling Point	306.5 °C at 760 mmHg	<a href="#">[2]</a>
Density	1.047 g/cm <sup>3</sup>	<a href="#">[2]</a>
Appearance	White crystalline powder	<a href="#">[1]</a>
CAS Number	42288-08-4	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

Detailed methodologies for determining the key physical properties of 3-Methyl-3-p-tolyl butyric acid are outlined below. These protocols are standard laboratory procedures for organic compounds.

### Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

#### Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating bath (e.g., silicone oil)

#### Procedure:

- **Sample Preparation:** A small amount of dry 3-Methyl-3-p-tolyl butyric acid is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the heating bath of the melting point apparatus.
- **Heating:** The heating bath is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the completion of melting) are recorded. The melting point is reported as this range.

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

### Apparatus:

- Thiele tube or similar heating apparatus
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or heating mantle)

### Procedure:

- Sample Preparation: A small amount (approximately 0.5 mL) of liquid 3-Methyl-3-p-tolyl butyric acid (if melted) is placed into a small test tube.
- Capillary Inversion: A capillary tube, with its open end down, is placed inside the test tube containing the sample.
- Apparatus Setup: The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., silicone oil).
- Heating: The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- Observation: The heating is stopped, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid begins to enter the capillary tube.

## Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

### Apparatus:

- Test tubes
- Graduated cylinders or pipettes
- Vortex mixer or stirring rods
- A selection of common laboratory solvents (e.g., water, ethanol, acetone, diethyl ether, and toluene)

### Procedure:

- Sample Addition: A small, accurately weighed amount of 3-Methyl-3-p-tolyl butyric acid (e.g., 10 mg) is placed into a series of test tubes.
- Solvent Addition: A known volume of a specific solvent (e.g., 1 mL) is added to each test tube.

- **Mixing:** The test tubes are agitated vigorously (e.g., using a vortex mixer) for a set period to ensure thorough mixing.
- **Observation:** The mixture is observed to determine if the solid has completely dissolved. If it has, the substance is considered soluble in that solvent at that concentration. If not, it is classified as partially soluble or insoluble. This process can be repeated with increasing amounts of solvent to determine the approximate solubility.

## Determination of pKa

The pKa is a measure of the acidity of a molecule. For a carboxylic acid, it is the pH at which the acid is 50% dissociated in an aqueous solution.

Apparatus:

- pH meter with a combination electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong base (e.g., 0.1 M NaOH)
- Analytical balance

Procedure:

- **Sample Preparation:** A known mass of 3-Methyl-3-p-tolyl butyric acid is dissolved in a known volume of deionized water (or a water/co-solvent mixture if solubility is low) in a beaker.
- **Titration Setup:** The beaker is placed on a magnetic stirrer, and the pH electrode is immersed in the solution, ensuring the stir bar does not strike it. The burette is filled with the standardized NaOH solution.
- **Titration:** The NaOH solution is added in small, measured increments. After each addition, the solution is allowed to equilibrate, and the pH is recorded.

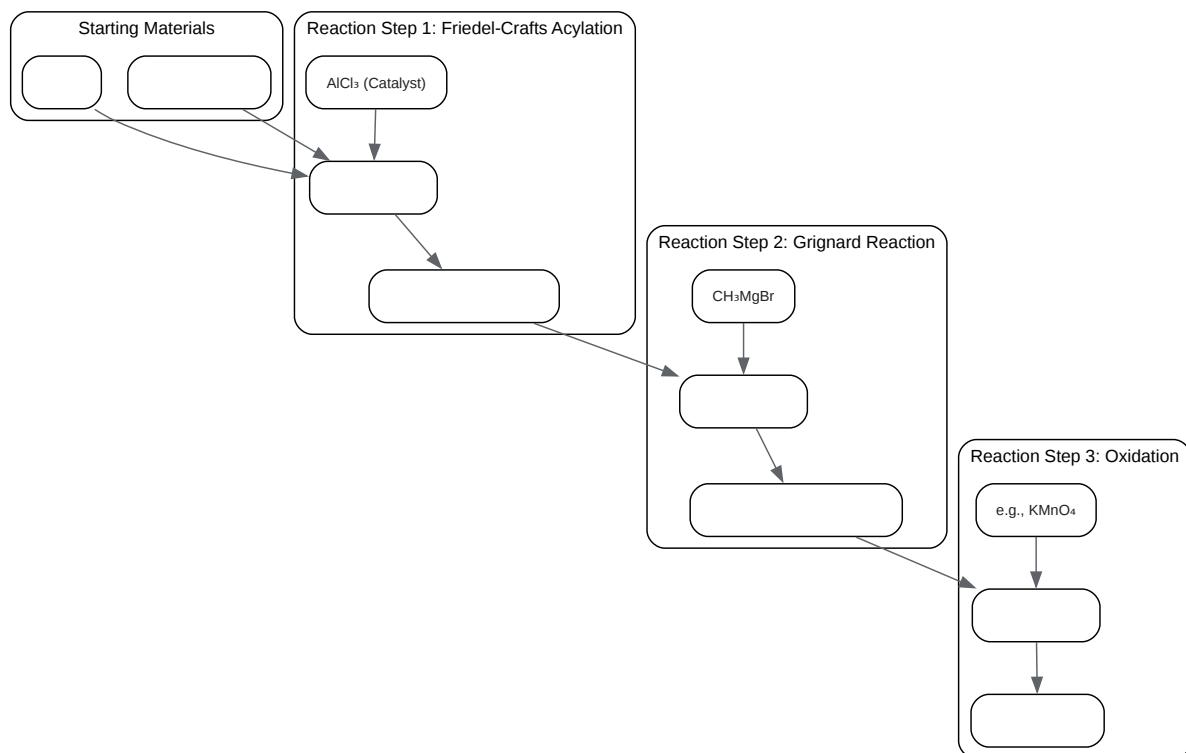
- Data Analysis: A titration curve is generated by plotting the pH (y-axis) versus the volume of NaOH added (x-axis). The equivalence point is the point of steepest inflection on the curve. The volume of NaOH at the half-equivalence point (half the volume of NaOH required to reach the equivalence point) is determined. The pKa is the pH of the solution at this half-equivalence point.[\[7\]](#)[\[8\]](#)

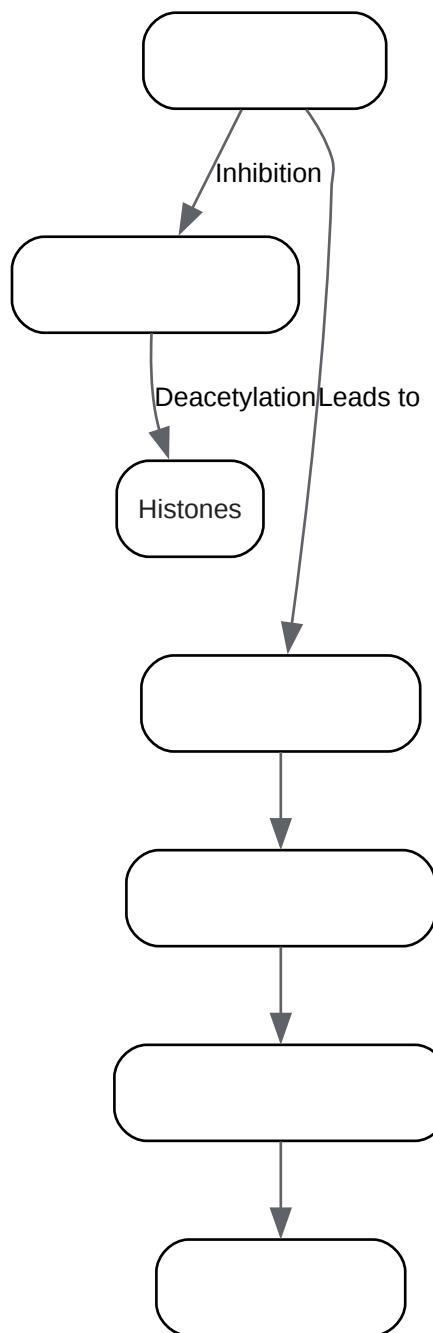
## Synthesis and Biological Relevance

3-Methyl-3-p-tolyl butyric acid serves as a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[\[1\]](#)

## Experimental Workflow: Synthesis of 3-Methyl-3-p-tolyl Butyric Acid

A plausible synthetic route to 3-Methyl-3-p-tolyl butyric acid can be conceptualized based on established organic chemistry reactions. The following diagram illustrates a potential experimental workflow.





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